

Proper Disposal of 10-Undecyn-1-ol: A Procedural Guide

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Compound of Interest

Compound Name: 10-Undecyn-1-ol

Cat. No.: B139984

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of laboratory chemicals is paramount to ensuring a safe work environment and regulatory compliance. This guide provides a step-by-step procedure for the safe disposal of **10-Undecyn-1-ol**, a combustible liquid commonly used in laboratory settings.

Safety and Handling Precautions

According to the 2012 OSHA Hazard Communication Standard, **10-Undecyn-1-ol** is not classified as a hazardous chemical.^[1] However, it is categorized as a combustible liquid and standard safe laboratory practices should be followed. This includes wearing appropriate Personal Protective Equipment (PPE) to avoid contact with skin and eyes.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Eyeshields or chemical safety goggles.^[1]
- Hand Protection: Gloves.
- Respiratory Protection: A dust mask (type N95) may be used if there is a risk of generating aerosols.

Quantitative Data

While specific quantitative limits for disposal are not readily available, the following physical property is relevant for safe handling and storage:

Property	Value
Flash Point	100 °C (212.0 °F) - closed cup

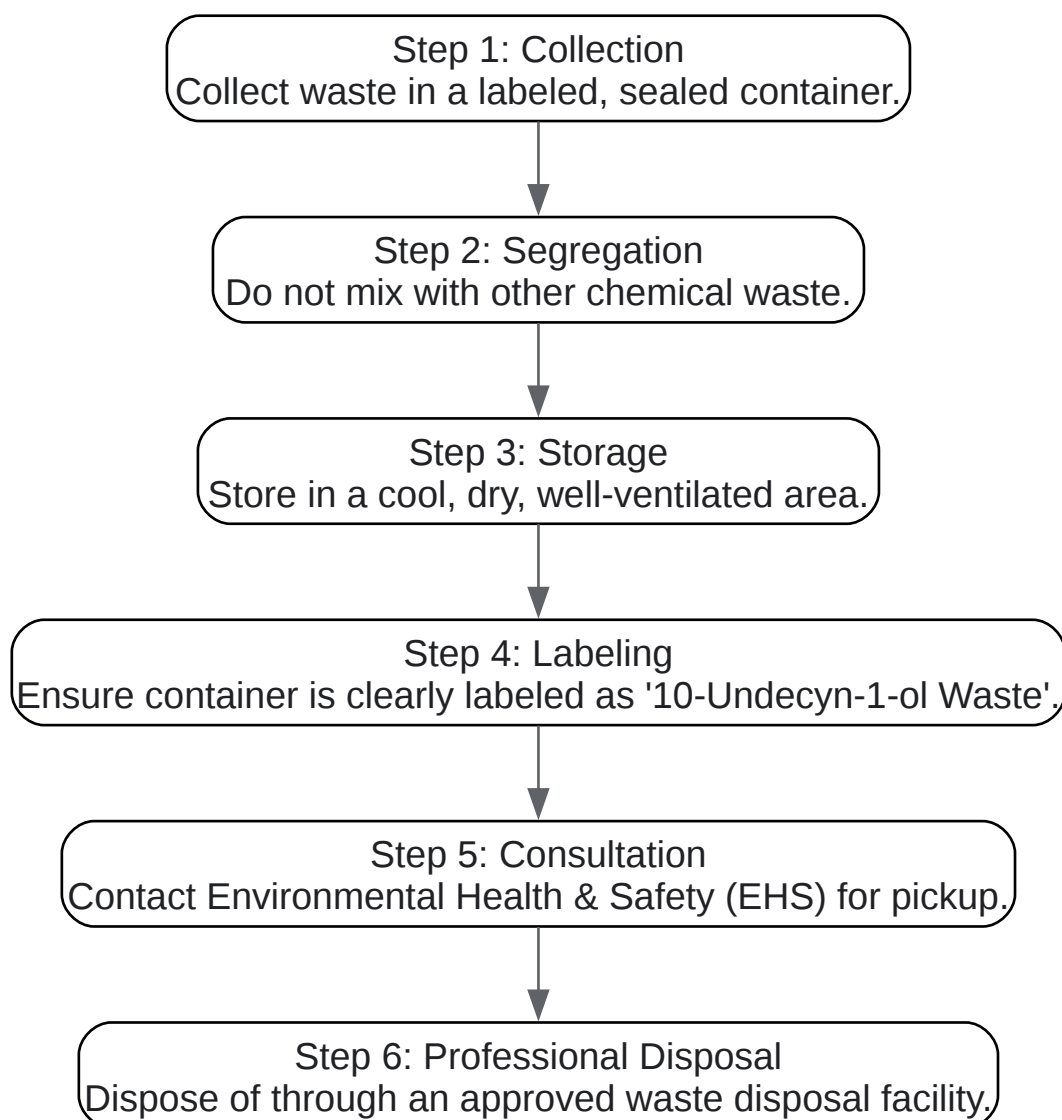
Step-by-Step Disposal Procedure

The disposal of **10-Undecyn-1-ol** should be conducted in accordance with national and local regulations.^[2] The following is a general procedure for its disposal:

- Collection:
 - Collect waste **10-Undecyn-1-ol** in its original container or a suitable, clearly labeled, and sealed container.
 - Do not mix with other waste materials.^[2]
- Storage:
 - Store the waste container in a cool, dry, and well-ventilated area, away from heat and sources of ignition.^[1]
 - Keep the container tightly closed.^[1]
- Disposal:
 - For small spills, sweep up the material and place it into a suitable container for disposal.^[1]
 - Dispose of the waste at an approved waste disposal plant.^[2] It is crucial to consult with your institution's environmental health and safety (EHS) office for specific guidance on approved waste disposal contractors.

Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of **10-Undecyn-1-ol**.



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Caption: General workflow for the disposal of **10-Undecyn-1-ol**.

In case of accidental release, ensure adequate ventilation and prevent the substance from entering drains.[2] For spills, use adsorbent materials to collect the substance and place it in an appropriate container for disposal.[3] Always handle uncleaned containers as you would the product itself.[2]

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